

safe handling and disposal procedures for NC-174

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Compound of Interest

Compound Name: NC-174

Cat. No.: B1677926

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Application Notes and Protocols for NC-174

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: These application notes and protocols are intended for informational purposes for research use only and are not for human or veterinary use.^[1] A specific Safety Data Sheet (SDS) for **NC-174** (CAS 138460-25-0), also known as 1-benzhydryl-3-(4-cyanophenyl)guanidine acetate or CP-Dpm-GA, was not found. The following guidelines are based on the general properties of guanidine derivatives and related compounds. Users must conduct their own risk assessment and consult with their institution's safety office before handling this compound.

Introduction

NC-174 is a trisubstituted guanidine and a high-potency synthetic sweetener.^[1] It is supplied as a research chemical for laboratory use. Due to the limited availability of specific safety and toxicity data for **NC-174**, a cautious approach to handling and disposal is imperative. The information provided herein is based on the known hazards of the guanidine chemical class.

Physical and Chemical Properties

A summary of the available physical and chemical data for **NC-174** is presented in Table 1.

Property	Value	Reference
CAS Number	138460-25-0	MedKoo Biosciences
Synonyms	CP-Dpm-GA, 1-benzhydryl-3-(4-cyanophenyl)guanidine acetate	MedKoo Biosciences
Molecular Formula	C23H22N4O2	MedKoo Biosciences
Molecular Weight	386.46 g/mol	MedKoo Biosciences
Appearance	Off-white powder/solid	[2]
Solubility	Soluble in DMSO and ethanol	Vendor Information
Storage	Dry, dark, and at 0 - 4°C for short term (days to weeks) or -20°C for long term (months to years). [1]	MedKoo Biosciences

Hazard Identification and Toxicology Summary

While specific toxicity data for **NC-174** is unavailable, the guanidine class of compounds presents known health hazards. Guanidine and its salts are considered toxic if ingested and are irritating to the skin, eyes, and respiratory tract.[\[3\]](#)

General Hazards of Guanidine Derivatives:

- Acute Oral Toxicity: Guanidine compounds are categorized as toxic upon ingestion.[\[3\]](#)
- Skin and Eye Irritation: Direct contact can cause significant irritation to the skin and eyes.[\[3\]](#) Guanidine hydrochloride is known to cause skin and serious eye irritation.[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Respiratory Irritation: Inhalation of dusts may irritate the respiratory system.[\[3\]](#)[\[6\]](#)
- Hygroscopic Properties: Some guanidine salts are hygroscopic and can have a desiccating effect on tissues upon contact.[\[3\]](#)[\[5\]](#)

Safe Handling Procedures

Engineering Controls

- Work with **NC-174** should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood, especially when handling the solid powder or preparing solutions.
- Ensure that safety showers and eyewash stations are readily accessible and in close proximity to the workstation.[\[2\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE protocol is mandatory when handling **NC-174**.

PPE	Specification	Rationale
Gloves	Nitrile or other chemically resistant gloves.	To prevent skin contact and irritation. [3]
Eye Protection	Safety glasses with side shields or chemical safety goggles.	To protect eyes from dust particles and splashes. [2] [6]
Lab Coat	Standard laboratory coat.	To protect personal clothing from contamination.
Respiratory Protection	A NIOSH-approved respirator may be necessary if working outside a fume hood or if dust generation is significant.	To prevent inhalation of potentially harmful dust. [3]

General Hygiene Practices

- Avoid inhalation of dust and direct contact with skin and eyes.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.

- Remove contaminated clothing promptly and wash it before reuse.

First Aid Measures

In case of exposure to **NC-174**, follow these first aid procedures:

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, seek immediate medical attention. [4] [5]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical attention. [4]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention. [2] [4] [5]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention. [4]

Accidental Release and Spill Cleanup

- Small Spills:
 - Wear appropriate PPE.
 - Carefully sweep up the solid material, avoiding dust generation.
 - Place the spilled material into a sealed, labeled container for disposal.
 - Clean the spill area with a suitable solvent (e.g., ethanol) followed by soap and water.
- Large Spills:

- Evacuate the area.
- Prevent the spread of dust.
- Contact your institution's environmental health and safety department for guidance on cleanup.

Disposal Procedures

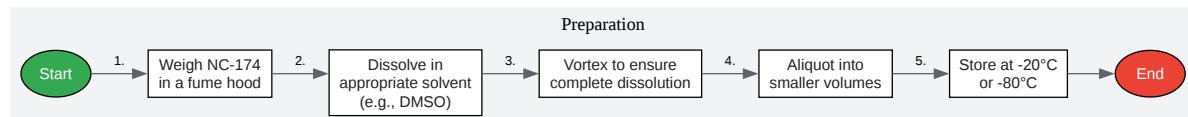
Dispose of **NC-174** and any contaminated materials in accordance with all applicable federal, state, and local regulations.

- Waste Characterization: Due to the cyano group in its structure, there is a potential for the formation of hydrogen cyanide if exposed to strong acids. Therefore, **NC-174** waste should be considered hazardous.
- Containerization: Collect waste in a clearly labeled, sealed container.
- Disposal Route: Dispose of the chemical waste through your institution's hazardous waste management program. Do not dispose of it down the drain or in the regular trash.

Experimental Protocols and Workflows

Preparation of Stock Solutions

The following workflow outlines the preparation of stock solutions of **NC-174**.

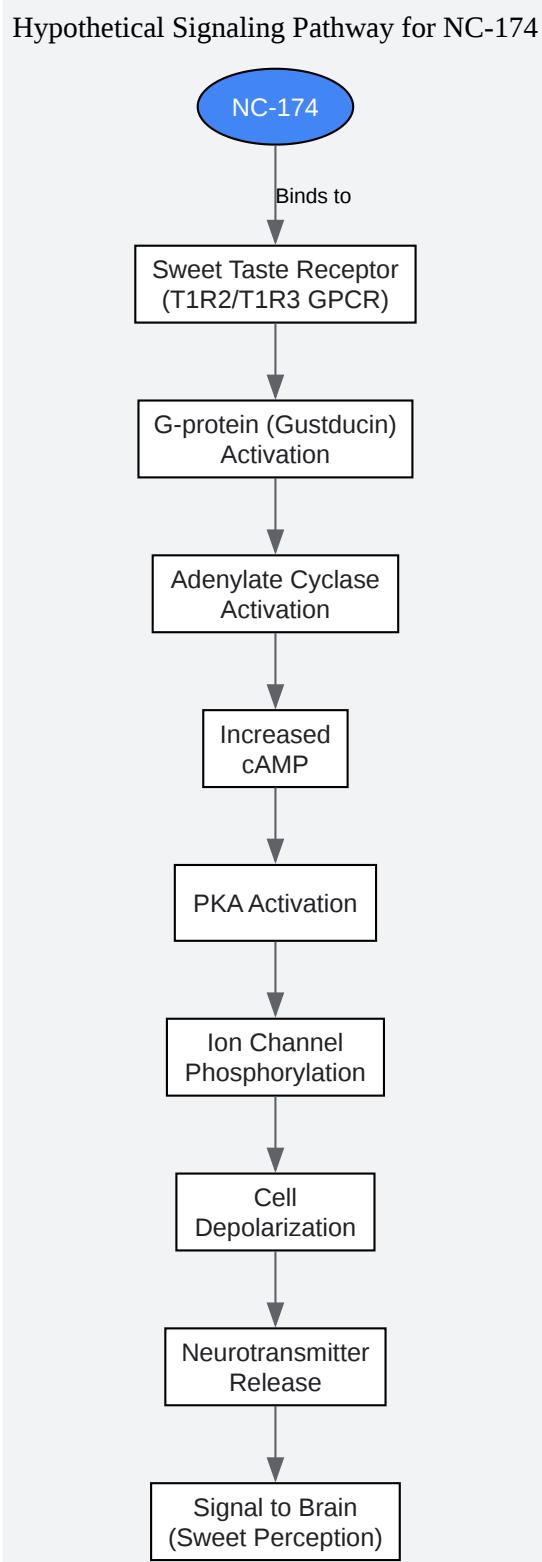


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Caption: Workflow for preparing **NC-174** stock solutions.

Signaling Pathway (Hypothetical)

As **NC-174** is a synthetic sweetener, it is hypothesized to interact with sweet taste receptors, which are G-protein coupled receptors (GPCRs). The general signaling pathway for sweet taste reception is illustrated below.



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Caption: Hypothetical sweet taste signaling pathway for **NC-174**.

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